RG-102240: A Technical Guide for Inducible Gene Expression

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Compound of Interest

Compound Name:	*RG-102240*
Cat. No.:	*B15556819*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

RG-102240, also known as RheoSwitch® Ligand 1 (RSL1), is a synthetic, non-steroidal ecdysone receptor (EcR) agonist.[1] It has been utilized as a potent and specific inducer for gene expression in systems employing a modified ecdysone receptor. This technical guide provides an in-depth overview of **RG-102240**, including its mechanism of action, supplier information, and a generalized experimental framework for its application in research.

Supplier and Purchasing Information

RG-102240 was previously available from major life science suppliers such as R&D Systems and Tocris Bioscience; however, this product has been discontinued by these vendors.[1][2] Several smaller chemical suppliers may still list **RG-102240**, though availability for research purposes may be limited. Researchers interested in acquiring this compound may need to investigate custom synthesis or inquire with companies specializing in rare chemicals.

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Core Mechanism of Action: The Ecdysone-Inducible System

RG-102240 functions as a chemical inducer in a bipartite gene expression system that hijacks the molecular machinery of insect metamorphosis. The natural ligand for this system is the insect steroid hormone 20-hydroxyecdysone (20E).[3] **RG-102240** mimics the action of 20E to control the expression of a target gene.

The key components of this system are:

- A Modified Ecdysone Receptor (EcR): A chimeric receptor, often composed of the ligand-binding domain of an insect EcR, a DNA-binding domain from another protein (like GAL4), and a transcriptional activation domain (like VP16).
- A Heterodimeric Partner: The Ultraspiracle protein (USP) or its vertebrate homolog, the Retinoid X Receptor (RXR).
- An Inducible Promoter: A promoter sequence containing Ecdysone Response Elements (EcREs) that is placed upstream of the gene of interest.

Upon introduction into the system, **RG-102240** binds to the EcR, inducing a conformational change that promotes the formation of a heterodimer with USP/RXR. This complex then binds to the EcREs in the promoter, driving the transcription of the downstream gene. This system is noted for its low basal activity in the absence of the inducer and the high levels of gene expression achieved upon induction.

Signaling Pathway

The signaling cascade initiated by **RG-102240** to induce gene expression is a direct pathway involving receptor dimerization and transcriptional activation.

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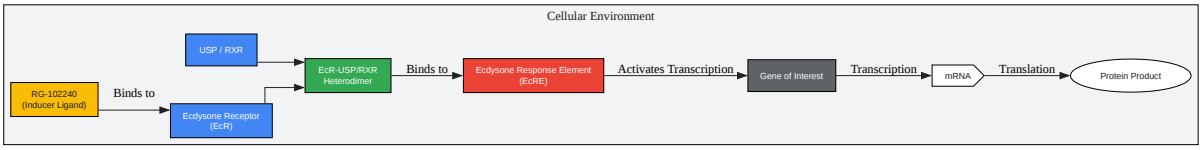

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RG-102240 Induced Gene Expression Pathway

Physicochemical Properties

A summary of the key physicochemical properties of **RG-102240** is provided in the table below.

Property	Value
Molecular Weight	382.5 g/mol
Molecular Formula	$C_{23}H_{30}N_2O_3$
CAS Number	162326-49-0
Synonyms	RSL1, N'-tert-butyl-N'-(3,5-dimethylbenzoyl)-2-ethyl-3-methoxybenzohydrazide
Solubility	Soluble in DMSO
Purity	≥98% (as per former suppliers)

Experimental Protocols

While specific, detailed experimental protocols for **RG-102240** are not readily available due to its discontinued status, a generalized workflow for using an ecdysone-inducible system is outlined below. Researchers should optimize concentrations and incubation times based on their specific cell type or model organism.

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General Experimental Workflow for Inducible Gene Expression

- Cell Line/Organism Preparation:
  - Transfect or generate a stable cell line (or transgenic organism) that co-expresses the chimeric ecdysone receptor and the gene of interest under the control of an EcRE-containing promoter.
  - Include appropriate controls, such as cells expressing the reporter construct but not the receptor, and cells with the complete system but not treated with the inducer.
- Preparation of **RG-102240** Stock Solution:
  - Dissolve **RG-102240** in a suitable solvent, such as DMSO, to create a high-concentration stock solution (e.g., 10-100 mM).
  - Store the stock solution at -20°C as recommended by former suppliers.
- Induction of Gene Expression:
  - Culture the engineered cells or organisms under standard conditions.
  - Dilute the **RG-102240** stock solution in culture medium to the desired final concentration. The optimal concentration should be determined empirically through a dose-response experiment.
  - Replace the existing medium with the medium containing **RG-102240**.
- Incubation:
  - Incubate the cells or organisms for a sufficient period to allow for transcription and translation of the target gene. The incubation time will vary depending on the gene of interest and the experimental endpoint (e.g., 24-72 hours).
- Analysis of Gene Expression:
  - Harvest the cells or tissues at the end of the incubation period.

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- Analyze the expression of the gene of interest using appropriate techniques, such as:
  - Quantitative PCR (qPCR): To measure mRNA levels.
  - Western Blotting or ELISA: To measure protein levels.
  - Enzyme Activity Assays: If the expressed protein is an enzyme.
  - Fluorescence Microscopy or Flow Cytometry: If the expressed protein is fluorescent.

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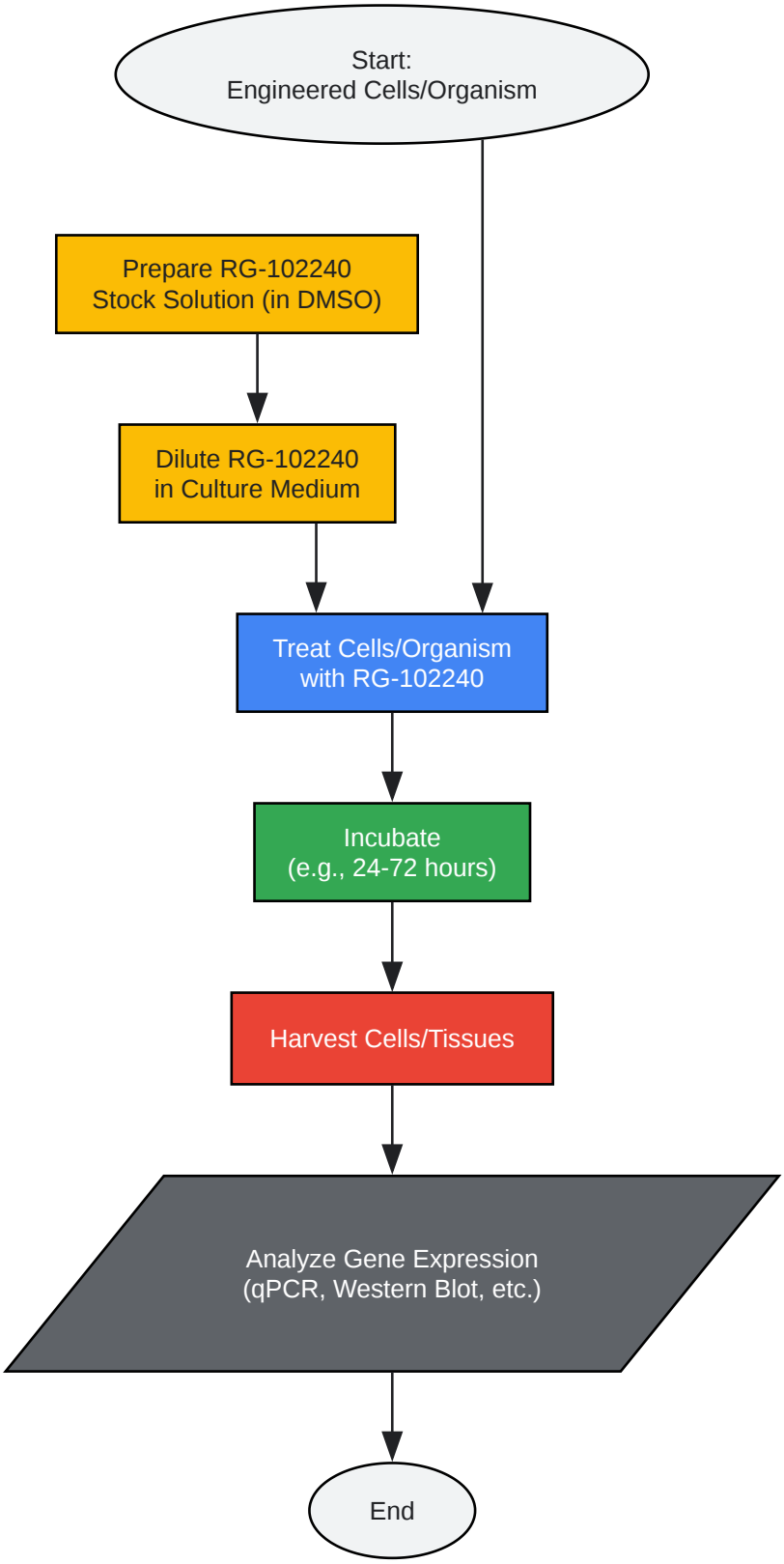

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Generalized Experimental Workflow

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Concluding Remarks

RG-102240 represents a valuable tool for the precise control of gene expression in research settings. While its discontinued status from major suppliers presents a logistical challenge, the underlying ecdysone-inducible technology remains a powerful and well-validated system. The information provided in this guide serves as a comprehensive resource for researchers interested in the application of this technology.

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